

Comprehensive Disposal Guide: N-2-Pyridinylalanine[1]

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Compound of Interest

Compound Name: N-2-Pyridinylalanine

CAS No.: 76478-29-0

Cat. No.: B14057822

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Executive Safety Summary

Objective: To provide a self-validating, compliant disposal workflow for **N-2-Pyridinylalanine** (CAS: 37535-51-6 / 37535-50-5), ensuring personnel safety and environmental integrity.

Immediate Action Required:

- **Treat as Hazardous:** While not explicitly listed on EPA P-lists or U-lists, this compound is a pyridine derivative and an unnatural amino acid. Best practice dictates handling it as Hazardous Chemical Waste destined for high-temperature incineration.
- **Segregation:** Strictly segregate from strong oxidizing agents.
- **Personal Protective Equipment (PPE):** Nitrile gloves, safety goggles, and lab coat are mandatory. Use a dust mask (N95) or work within a fume hood to prevent inhalation of fines.

Chemical Profile & Hazard Assessment

Understanding the physicochemical properties is the first step in designing a safe disposal protocol. The pyridine ring introduces nitrogen into the combustion cycle, necessitating specific incineration parameters (scrubbers for NO_x).

Table 1: Physicochemical & Safety Data

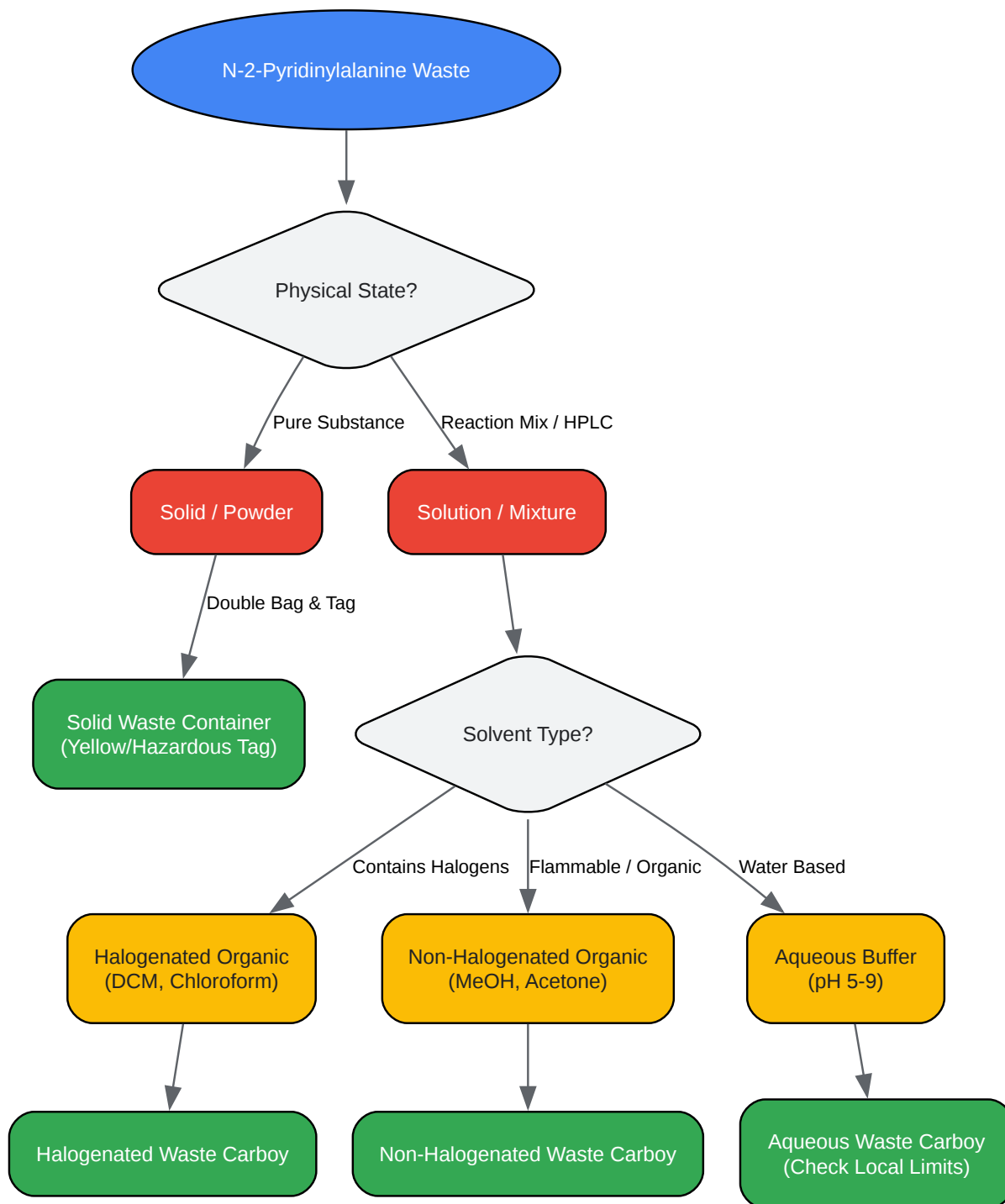
Property	Specification	Disposal Implication
Chemical Name	N-2-Pyridinylalanine (3-(2-Pyridyl)-L-alanine)	Nitrogen-rich organic waste.[1]
CAS Number	37535-51-6 (L-isomer)	Unique identifier for waste manifesting.[1]
Molecular Formula	C ₈ H ₁₀ N ₂ O ₂	Generates CO, CO ₂ , and NO _x upon combustion.
Physical State	White to off-white powder	Particulate hazard; requires sealed containment.
Solubility	Soluble in water; slightly soluble in organics	May end up in aqueous or organic waste streams.
GHS Classification	Warning	
Hazard Statements	H315 (Skin Irrit.), H319 (Eye Irrit.), H335 (Resp.[2] Irrit.)	Contact hazard; do not dispose of in trash.
RCRA Status	Not Listed (Unless characteristic)	Manage as Non-Regulated Chemical Waste (rec. Incineration).

Pre-Disposal Stabilization & Segregation

The "Why" Behind the Protocol: **N-2-Pyridinylalanine** is amphoteric but possesses a basic pyridine ring.[1] Mixing this waste with strong oxidizers (e.g., perchlorates, permanganates) can lead to exothermic reactions. Furthermore, uncontrolled mixing with strong acids may generate heat, though it generally forms stable salts.

Visualizing the Segregation Logic

The following diagram illustrates the decision matrix for segregating **N-2-Pyridinylalanine** waste at the bench level.



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Figure 1: Decision tree for segregating **N-2-Pyridinylalanine** waste streams to ensure compatibility and compliance.

Detailed Disposal Procedures

Scenario A: Disposal of Solid Waste (Pure Substance)

Applicable for expired reagents, spilled solids, or excess weighing powder.

- Containment: Transfer the solid material into a high-density polyethylene (HDPE) or glass wide-mouth jar.
 - Why: Prevents puncture and leakage.[3]
- Labeling: Affix a hazardous waste tag.
 - Constituents: Write "**N-2-Pyridinylalanine**" (do not use abbreviations like "Pyr-Ala").[1]
 - Hazard Checkbox: Mark "Irritant" and "Toxic" (precautionary).
- Secondary Containment: Place the primary container into a clear, sealable plastic bag (Zip-lock style) before placing it in the Satellite Accumulation Area (SAA) bin.
 - Why: This "double-containment" prevents dust dispersion if the primary lid loosens.

Scenario B: Disposal of Liquid Waste (HPLC/Reaction Mixtures)

Applicable for mother liquors, washes, or HPLC effluent.

- Determine Solvent Base: Refer to Figure 1.
 - If dissolved in Methanol/Acetonitrile: Classify as Ignitable (D001) waste.
 - If dissolved in DCM/Chloroform: Classify as Toxic/Halogenated waste.
- pH Check: Ensure the solution pH is between 5 and 9.

- Why: Extreme pH can degrade waste containers or react with other wastes. If acidic (e.g., TFA salts), neutralize slowly with Sodium Bicarbonate before adding to the carboy, or use a dedicated "Acidic Organic" waste stream if available.
- Transfer: Pour into the appropriate carboy using a funnel to avoid spills. Cap immediately.
 - Critical: Do not fill carboys >90% full to allow for thermal expansion.

The Disposal Lifecycle (From Bench to Destruction)

To build trust in the process, it is vital to understand where the waste goes. We utilize high-temperature incineration because it guarantees the destruction of the pyridine ring, preventing environmental accumulation.



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Figure 2: The lifecycle of **N-2-Pyridinylalanine** waste, highlighting the necessity of incineration with scrubbing to handle nitrogenous byproducts.[1][4][5]

Emergency Procedures (Spill Response)

In the event of a spill, autonomy and speed are key.[6][7] Follow this self-validating protocol:

- Assess: Is the spill >100g or outside a fume hood?
 - Yes: Evacuate and call EHS.
 - No: Proceed with cleanup.[2][6][8][9][10]
- PPE Up: Wear double nitrile gloves, goggles, and a lab coat.
- Contain (Solid): Gently cover the powder with a damp paper towel to prevent dust generation. Sweep up carefully into a dustpan.

- Contain (Liquid): Cover with an inert absorbent (Vermiculite or chemically treated pads). Do not use combustible materials like sawdust.
- Clean: Wipe the area with soap and water.[\[9\]](#)[\[11\]](#)[\[12\]](#)
- Dispose: Place all cleanup materials (towels, gloves, absorbent) into the Solid Hazardous Waste bin.

Regulatory Framework & Compliance

While **N-2-Pyridinylalanine** is not a P-listed or U-listed waste (unlike Pyridine, U196), it must be managed in accordance with:

- USA: Resource Conservation and Recovery Act (RCRA) - 40 CFR 261.
- EU: Waste Framework Directive 2008/98/EC.

Compliance Statement:

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"Generators must determine if their waste exhibits hazardous characteristics. Due to the irritant nature and chemical structure, this material should be manifested as 'Non-Regulated Chemical Waste' or 'Hazardous Waste' (depending on state interpretation) for Fuel Blending/Incineration."

References

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